

Personal protective equipment for handling Biacetyl monoxime

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Compound of Interest

Compound Name: *Biacetyl monoxime*

Cat. No.: *B036818*

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Essential Safety and Handling Guide for Biacetyl Monoxime

This guide provides crucial safety and logistical information for the handling and disposal of **Biacetyl monoxime** (also known as Diacetyl monoxime or 2,3-Butanedione monoxime). The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Safety Precautions

Biacetyl monoxime is a colorless to pale yellow solid.[1][2][3] While it is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, it may cause irritation to the skin, eyes, and respiratory tract.[1][4] Ingestion can lead to gastrointestinal irritation, including nausea and vomiting.[4] The toxicological properties of this chemical have not been fully investigated, warranting careful handling.[4][5]

General Handling Precautions:

- Work in a well-ventilated area to prevent the formation and inhalation of dust or vapors.[2][4]
- Avoid direct contact with skin, eyes, and clothing.[1]
- Minimize dust generation during handling.[4]

- Wash hands thoroughly after handling the substance.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[6]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to create a barrier between the user and the chemical.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or eyeglasses compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[1][4]	Protects against dust particles and potential splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat or protective clothing.[1][4]	Prevents skin contact and irritation. Use proper glove removal technique to avoid contamination.[5]
Respiratory Protection	Generally not required under normal use with adequate ventilation.[1] If dust is generated or ventilation is poor, a NIOSH-approved N95 or P1 particle filter respirator is recommended.[7]	Protects against inhalation of irritating dust particles.

Physical and Chemical Properties

A summary of key quantitative data for **Biacetyl monoxime** is provided below for easy reference.

Property	Value
Molecular Formula	C ₄ H ₇ NO ₂ [1][5]
Molecular Weight	101.10 g/mol [5]
Appearance	White to pale yellow solid/powder[1][2]
Odor	Odorless[1][2]
Melting Point	75 - 78 °C / 167 - 172.4 °F[1]
Boiling Point	185 - 186 °C / 365 - 366.8 °F[1]
Solubility	Organic Solvents (Ethanol, DMSO): ~30 mg/mL[8]PBS (pH 7.2): ~2 mg/mL[8]

Operational and Disposal Plans

Follow these step-by-step procedures for the safe handling and disposal of **Biacetyl monoxime**.

Step 1: Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks. Wear appropriate PPE during inspection.
- **Storage:** Store the chemical in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials like strong oxidizing agents.[1][9] For long-term stability, refrigeration is recommended.[10] Stock solutions should be stored at -20°C for up to one month or -80°C for up to six months.[11]

Step 2: Handling and Experimental Use

- **Preparation:** Conduct all weighing and solution preparations in a well-ventilated area or under a chemical fume hood to minimize dust exposure.
- **Personal Protection:** Ensure all required PPE is worn correctly before handling the chemical.

- During Experiment: Avoid actions that could generate dust. If preparing solutions, add the solid to the solvent slowly to prevent splashing.
- Post-Handling: After use, decontaminate the work area. Wash hands and any exposed skin thoroughly with soap and water.

Step 3: Emergency Procedures

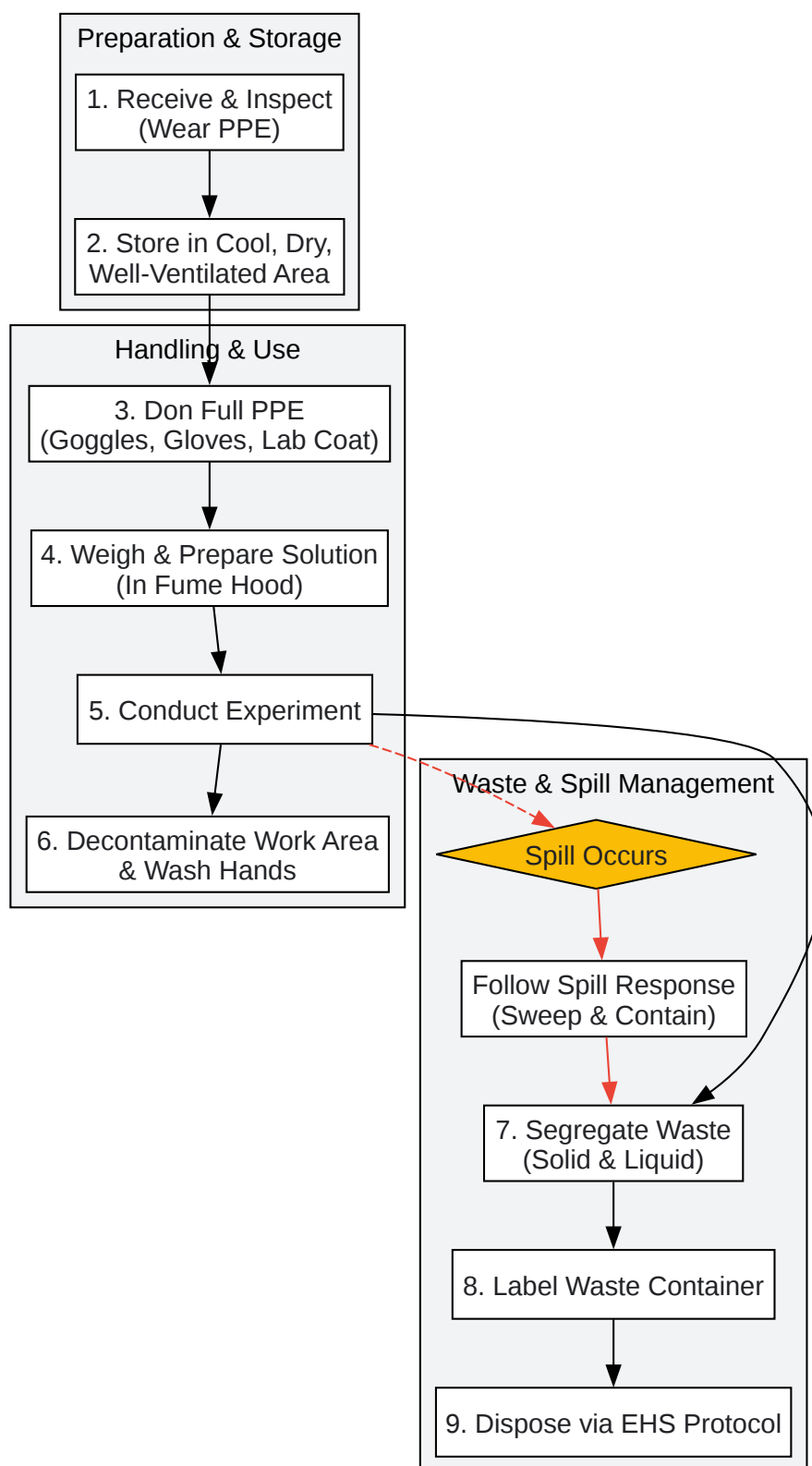
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin area immediately with plenty of water for at least 15 minutes.[\[1\]](#)[\[4\]](#) Get medical attention if irritation persists.[\[4\]](#)
- Inhalation: Move the individual to fresh air. If symptoms like respiratory irritation occur, seek medical attention.[\[1\]](#)
- Ingestion: Rinse the mouth with water and then drink plenty of water. Do not induce vomiting. Seek medical attention if you feel unwell.[\[1\]](#)

Step 4: Spill and Disposal Plan

- Spill Response:
 - Evacuate non-essential personnel from the spill area.
 - Ensure adequate ventilation.
 - Wearing full PPE, contain the spill.
 - For solid spills, carefully sweep or vacuum the material, avoiding dust generation, and place it into a labeled, sealed container for disposal.[\[1\]](#)[\[4\]](#)
- Waste Disposal:
 - Dispose of waste material, including contaminated PPE and empty containers, in accordance with all applicable federal, state, and local environmental regulations.[\[5\]](#)

- Do not mix **Biacetyl monoxime** waste with other chemical waste.[5]
- Never dispose of the chemical down the drain.[5][12]
- Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

Safe Handling Workflow



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Caption: Workflow for safe handling of **Biacetyl monoxime**.

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